

preparing T16A(inh)-C01 stock solution and working concentration

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Compound of Interest

Compound Name: T16A(inh)-C01

Cat. No.: B1682863

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Application Notes and Protocols: T16A(inh)-C01 (T16Ainh-A01)

For Researchers, Scientists, and Drug Development Professionals

Introduction

T16Ainh-A01 is a potent and selective inhibitor of the Transmembrane member 16A (TMEM16A) calcium-activated chloride channel (CaCC), also known as Anoctamin 1 (ANO1). TMEM16A is implicated in a variety of physiological processes, including smooth muscle contraction, epithelial secretion, and neuronal excitability. Its dysregulation is linked to several diseases, such as hypertension, asthma, and cancer, making it a significant target for drug development. These application notes provide detailed protocols for the preparation of T16Ainh-A01 stock solutions and its application in cell-based assays.

Quantitative Data Summary

The following tables provide key information regarding the properties and handling of T16Ainh-A01.

Table 1: Physical and Chemical Properties of T16Ainh-A01

Property	Value
Chemical Name	2-[(5-Ethyl-1,6-dihydro-4-methyl-6-oxo-2-pyrimidinyl)thio]-N-[4-(4-methoxyphenyl)-2-thiazolyl]acetamide
Molecular Weight	416.52 g/mol
Appearance	Off-white powder
Purity	≥97% (HPLC)
CAS Number	552309-42-9

Table 2: Solubility and Storage of T16Ainh-A01

Parameter	Details
Solvent	Dimethyl sulfoxide (DMSO)
Solubility in DMSO	100 mg/mL
Storage of Powder	2-8°C
Storage of Stock Solution	-20°C

Table 3: Recommended Concentrations for In Vitro Assays

Assay Type	Cell Type	Working Concentration	IC ₅₀
TMEM16A Inhibition	A253 salivary gland epithelial cells	1-10 µM	~1.1 µM ^[1]
Cell Proliferation (MTT)	Various cancer cell lines	1-100 µM	Varies by cell line
Cell Proliferation (CCK-8)	Neonatal rat cardiac fibroblasts	10 µM	Not specified
Patch-Clamp Electrophysiology	HEK293 cells expressing TMEM16A	10 µM	Not specified
Iodide Influx	FRT cells expressing TMEM16A	1-10 µM	~1 µM

Experimental Protocols

Protocol 1: Preparation of a 10 mM T16Ainh-A01 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of T16Ainh-A01 in DMSO, a common starting concentration for subsequent dilutions in cell culture experiments.

Materials:

- T16Ainh-A01 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of T16Ainh-A01:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 416.52 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1652 \text{ mg}$
- Weigh T16Ainh-A01:
 - Carefully weigh out approximately 4.17 mg of T16Ainh-A01 powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the T16Ainh-A01 powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the powder is completely dissolved. The solution should be clear and colorless.[\[2\]](#)
- Aliquot and store:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for long-term storage.[\[3\]](#) Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Concentrations for Cell Culture

This protocol details the dilution of the 10 mM T16Ainh-A01 stock solution to a final working concentration of 10 μM in cell culture medium.

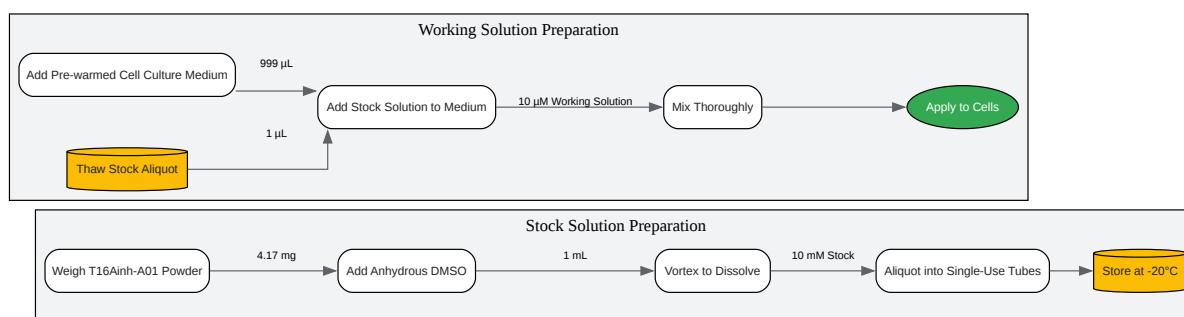
Materials:

- 10 mM T16Ainh-A01 stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes or conical tubes
- Calibrated pipettes

Procedure:

- Determine the required volume of stock solution:
 - To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, a 1:1000 dilution is required.
 - Volume of stock solution = (Final Concentration x Final Volume) / Stock Concentration
 - Volume of stock solution = (10 μ M x 1 mL) / 10,000 μ M = 0.001 mL = 1 μ L
- Prepare the working solution:
 - In a sterile tube, add 999 μ L of pre-warmed complete cell culture medium.
 - Add 1 μ L of the 10 mM T16Ainh-A01 stock solution to the medium.
- Mix thoroughly:
 - Gently mix the solution by pipetting up and down or by inverting the tube several times.
- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the T16Ainh-A01 working solution (e.g., 1 μ L of DMSO in 999 μ L of medium for a 0.1% DMSO concentration).[4]
- Application to cells:
 - Remove the existing medium from the cells and replace it with the medium containing the desired concentration of T16Ainh-A01 or the vehicle control.

Mandatory Visualizations



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Caption: Workflow for T16Ainh-A01 stock and working solution preparation.

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